

physical and chemical properties of Methyl isoxazole-5-carboxylate

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Compound of Interest

Compound Name: Methyl isoxazole-5-carboxylate

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An In-depth Technical Guide on **Methyl Isoxazole-5-carboxylate**

Introduction

Methyl isoxazole-5-carboxylate, with the CAS Number 15055-81-9, is a heterocyclic organic compound that holds a significant position as a versatile building block in medicinal chemistry and drug development.[1][2] Its isoxazole core, a five-membered ring containing adjacent nitrogen and oxygen atoms, imparts unique electronic and structural properties, making it a valuable scaffold for the synthesis of a wide array of biologically active molecules.[1][3] This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key applications of **Methyl isoxazole-5-carboxylate** for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Methyl isoxazole-5-carboxylate** are summarized below. These properties are crucial for its handling, storage, and application in various chemical transformations.

Property	Value	Source
IUPAC Name	methyl 1,2-oxazole-5-carboxylate	[4]
CAS Number	15055-81-9	[4][5]
Molecular Formula	C ₅ H ₅ NO ₃	[1][4]
Molecular Weight	127.10 g/mol	[4][6]
Appearance	White to cream crystalline solid or amorphous solid	[1][5]
Melting Point	44.0 to 53.0 °C	[1]
Solubility	Soluble in water, methanol, and ethanol	[1]
Storage Temperature	Room Temperature, Sealed in dry conditions	

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **Methyl isoxazole-5-carboxylate**. Key spectral features are outlined below.

Spectral Data Type	Key Features and Observations
¹ H NMR	Spectral data available.[7]
¹³ C NMR	Spectral data available.[7]
Mass Spectrometry (MS)	m/z: 128 [M+H] ⁺ (ESI ⁺)[5]
Infrared (IR)	Spectral data available.[7]

Experimental Protocols

Synthesis of Methyl isoxazole-5-carboxylate

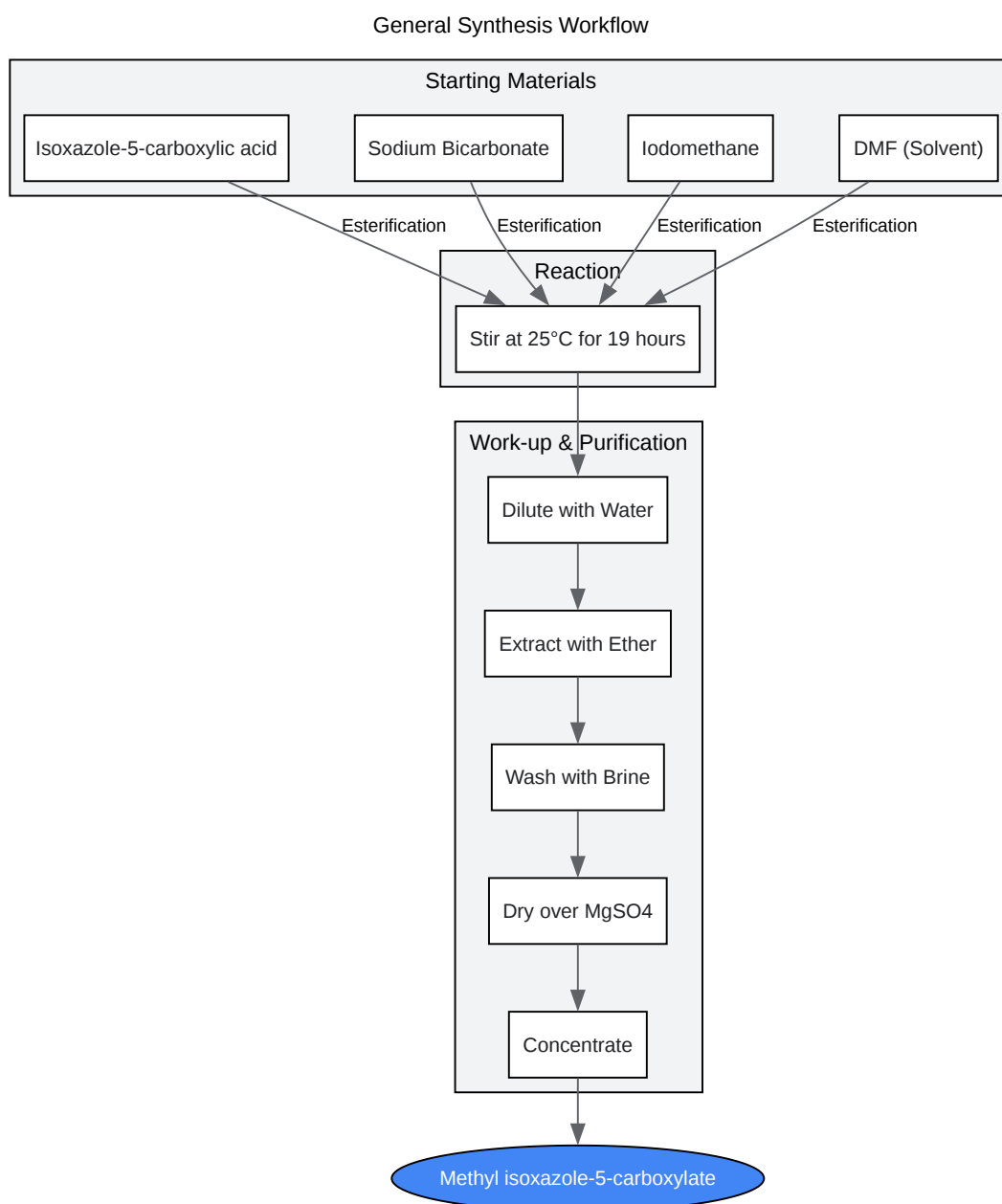
A common method for the synthesis of **Methyl isoxazole-5-carboxylate** involves the esterification of isoxazole-5-carboxylic acid.[5]

Materials:

- Isoxazole-5-carboxylic acid
- Sodium bicarbonate (NaHCO_3)
- Iodomethane (CH_3I)
- N,N-dimethylformamide (DMF)
- Deionized water
- Ether
- Saturated saline solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- A mixture of isoxazole-5-carboxylic acid (2.5 g, 22.1 mmol), sodium bicarbonate (5.57 g, 66.32 mmol), and iodomethane (8.26 mL, 132.65 mmol) in N,N-dimethylformamide (30 mL) is prepared.[5]
- The mixture is stirred at 25 °C for 19 hours.[5]
- Upon completion, the reaction mixture is diluted with 30 mL of deionized water.[5]
- The aqueous layer is extracted twice with 50 mL portions of ether.[5]
- The combined organic layers are washed with saturated saline solution, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure to yield the crude product.[5]



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General Synthesis Workflow of **Methyl isoxazole-5-carboxylate**.

Purification

The crude product from the synthesis can be purified using column chromatography.

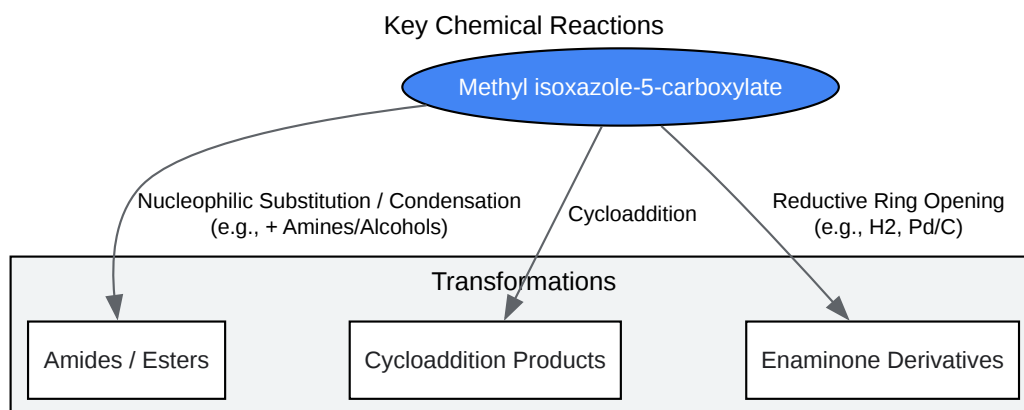
Procedure:

- The crude product is purified using a fast chromatography system (e.g., Biotage) with a 40m column.[\[5\]](#)
- The initial eluent is a mixture of ethyl acetate and hexane (1:2, v/v).[\[5\]](#)
- The eluent is then switched to pure ethyl acetate to yield the final product as an amorphous solid.[\[5\]](#)

Reactivity and Chemical Transformations

Methyl isoxazole-5-carboxylate is a versatile intermediate capable of undergoing several key chemical reactions, making it a valuable precursor for more complex molecules.[\[1\]](#)

- **Nucleophilic Substitution:** The carboxylate group is susceptible to substitution by various nucleophiles, which allows for the synthesis of a wide range of amides and other ester derivatives.[\[1\]](#)
- **Condensation Reactions:** It can react with amines or alcohols in condensation reactions to form amides or new esters, respectively.[\[1\]](#)
- **Cycloadditions:** The double bond within the isoxazole ring can participate in cycloaddition reactions, further expanding its synthetic utility.[\[1\]](#)
- **Ring Opening:** The isoxazole ring can be reductively opened. For instance, hydrogenation over a palladium catalyst can lead to the formation of enaminone derivatives, demonstrating a domino process of deoxygenation followed by the reductive opening of the isoxazole ring.[\[8\]](#)



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Key Chemical Reactions of **Methyl isoxazole-5-carboxylate**.

Applications in Research and Drug Development

The isoxazole moiety is a well-established pharmacophore present in numerous approved drugs, exhibiting a wide spectrum of biological activities including anti-inflammatory, antibacterial, anticancer, and antiviral properties.[2][9] **Methyl isoxazole-5-carboxylate**, as a key intermediate, plays a crucial role in the synthesis of these therapeutic agents.

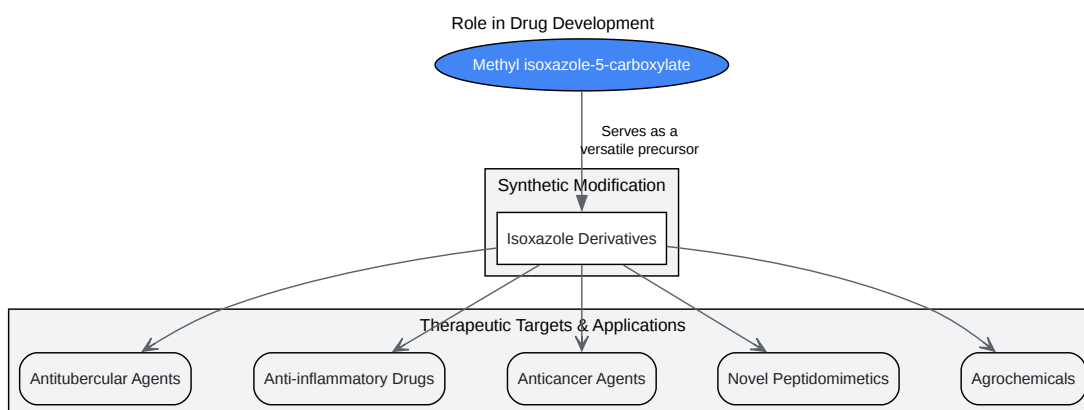
Derivatives of isoxazole-5-carboxylic acid are explored for various therapeutic applications:

- **Antitubercular Agents:** Isoxazole-based compounds have been designed and synthesized as potent agents against *Mycobacterium tuberculosis*. [2][10]
- **Unnatural Amino Acids:** Functionalized isoxazoles, such as 5-amino-3-methyl-isoxazole-4-carboxylic acid, are used as unnatural β -amino acids in the solid-phase synthesis of hybrid peptides, which are promising as peptidomimetics. [9][11]
- **Neurological and Anti-inflammatory Drugs:** The unique structure of isoxazole derivatives makes them valuable in the development of novel drugs targeting neurological disorders and

for anti-inflammatory applications.[12]

- Agrochemicals: Beyond pharmaceuticals, these compounds are also utilized in the formulation of effective herbicides and fungicides in agricultural chemistry.[12]

The utility of **Methyl isoxazole-5-carboxylate** lies in its ability to serve as a scaffold that can be readily modified, allowing chemists to fine-tune the steric and electronic properties of the final molecules to optimize their biological activity and selectivity.



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*Role of **Methyl isoxazole-5-carboxylate** as a Building Block.*

Conclusion

Methyl isoxazole-5-carboxylate is a compound of considerable interest to the scientific community, particularly in the realm of medicinal chemistry. Its straightforward synthesis, well-

characterized properties, and versatile reactivity make it an invaluable intermediate for the creation of novel compounds with significant therapeutic potential. This guide has provided a detailed overview of its core physical and chemical characteristics, along with established experimental protocols and a summary of its diverse applications, serving as a foundational resource for researchers and drug development professionals.

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